

Technical Guide: The Dual Mechanism of Tinuvin 770

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Compound of Interest

Compound Name: *Bis(2,2,6,6-tetramethyl-1-piperidinyloxy-4-yl) sebacate*

CAS No.: 2516-92-9

Cat. No.: B1587878

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From Polymer Stabilization to Pharmacological Activity

Channel Blockade)

Executive Summary

Tinuvin 770 (Bis(2,2,6,6-tetramethyl-4-piperidyl) sebacate) operates under a dualistic identity critical to pharmaceutical development. primarily, it is a Hindered Amine Light Stabilizer (HALS) used to prevent oxidative degradation in medical-grade plastics (polypropylene syringes, IV bags). Secondly, and of critical importance to safety assessment, it is a potent, unintended L-type Calcium Channel Blocker if leached into a patient's bloodstream.

This guide details the chemical mechanism that makes it an effective stabilizer and the biological mechanism that constitutes its toxicological profile as an Extractable/Leachable (E&L).

Chemical Identity & Physicochemical Profile[1]

Property	Data	Relevance to Drug Development
IUPAC Name	Bis(2,2,6,6-tetramethyl-4-piperidyl) sebacate	Standard reference for E&L screening.
CAS Number	52829-07-9	Key identifier for regulatory filings (FDA/EMA).
Molecular Weight	480.7 g/mol	Low MW HALS; high migration potential compared to polymeric HALS.
Solubility	Lipophilic (LogP ~0.35 - 2.0 depending on pH)	High affinity for lipid bilayers and hydrophobic drug formulations.
pKa	~9.6 (Piperidine nitrogen)	Basic; can interact with acidic APIs or excipients.

Primary Mechanism of Action: The Denisov Cycle

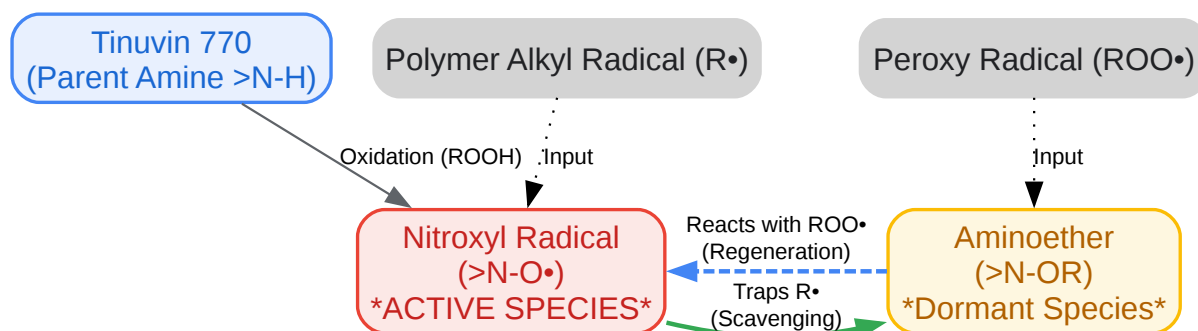
Context: Material Science & Container Closure Integrity.

Tinuvin 770 does not absorb UV radiation directly. Instead, it acts as a radical scavenger that interrupts the photo-oxidation chain reaction within the polymer matrix. This process is regenerative, known as the Denisov Cycle, allowing a small amount of stabilizer to protect a large volume of material over time.

The Mechanistic Workflow

- **Activation:** The parent amine ($>N-H$) is oxidized by hydroperoxides ($ROOH$) formed during initial polymer degradation, creating a Nitroxyl Radical ($>N-O\bullet$).
- **Scavenging:** The Nitroxyl radical traps alkyl radicals ($R\bullet$) generated by polymer cleavage, forming an Aminoether ($>N-OR$).
- **Regeneration:** The Aminoether reacts with peroxy radicals ($ROO\bullet$), regenerating the active Nitroxyl radical ($>N-O\bullet$) and releasing a ketone and alcohol.^[1]

Key Insight: The regeneration step means Tinuvin 770 is not "consumed" stoichiometrically like phenolic antioxidants, but its efficacy depends on the presence of oxygen to drive the regeneration.



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Figure 1: The Denisov Cycle showing the regenerative radical scavenging mechanism of Tinuvin 770.

Secondary Mechanism: Pharmacological Toxicology

Context: Patient Safety & Leachable Risk Assessment.

When Tinuvin 770 leaches from plastic packaging (e.g., dialysis tubing, IV bags) into a drug solution, it acts as a bioactive compound. Research has identified it as a potent L-type Calcium Channel Blocker.^{[2][3]}

Biological Interaction

- Target: The subunit of voltage-gated L-type channels.
- Binding Site: It binds to the phenylalkylamine and benzothiazepine selective domains (distinct from the dihydropyridine site used by drugs like Amlodipine).^[4]
- Potency:

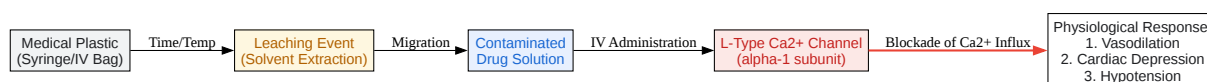
.^[2]^[4] This makes it equipotent to or more potent than therapeutic calcium channel blockers like Verapamil.

- Physiological Effect: Blockade of

influx in smooth muscle and cardiac myocytes leads to:

- Vasodilation: Drop in blood pressure (Hypotension).^[5]
- Negative Inotropy: Reduced cardiac contractility.^[5]^[6]
- Hemodynamic Collapse: At high leachable levels, this can induce acute circulatory failure.

Clinical Vigilance Note (2024-2025): Recent forensic toxicology reports have identified Tinuvin 770 (referred to as BTMPS) as an adulterant in the recreational drug supply, confirming its systemic bioactivity in humans.



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Figure 2: The pathway from material leachable to pharmacological effector.

Experimental Protocol: Quantification in Drug Matrices

Objective: To detect Tinuvin 770 at trace levels (ppb) in aqueous drug formulations using LC-MS/MS.

Challenge: Tinuvin 770 lacks a strong chromophore (making UV detection poor) and can adsorb to glass surfaces.

Protocol: LC-MS/MS Determination^[7]^[8]

- Sample Preparation:

- Salting In: Add KCl (0.1 M final concentration) to the aqueous sample. Reasoning: Tinuvin 770 is hydrophobic; potassium ions prevent adsorption to the sample vial walls and improve solubility.
- Extraction: Liquid-Liquid extraction using Dichloromethane (DCM) or direct injection if concentration permits.
- Chromatographic Separation:
 - Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 2.1 x 50 mm, 1.8 μ m.
 - Mobile Phase A: Water + 0.1% Formic Acid + 5mM Ammonium Formate.
 - Mobile Phase B: Methanol/Acetonitrile (50:50) + 0.1% Formic Acid.
 - Gradient: 50% B to 95% B over 5 minutes.
- Mass Spectrometry Settings:
 - Ionization: Electrospray Ionization (ESI) Positive Mode.[\[8\]](#)
 - MRM Transition: Monitor parent ion

Da.
 - Quantifier Ion:

(Piperidine fragment).
- Validation Criteria:
 - LOD: Target

(ppb).
 - Linearity:

across 1–100 ng/mL range.

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